

Application Notes and Protocols for Fz7-21 Peptide

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Compound of Interest

Compound Name: Fz7-21

Cat. No.: B1574847

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This document provides detailed guidelines for the dissolution and storage of the **Fz7-21** peptide, a potent antagonist of the Frizzled-7 (FZD7) receptor. Adherence to these protocols is crucial for maintaining the peptide's integrity and ensuring reproducible experimental outcomes.

Introduction to Fz7-21 Peptide

Fz7-21 is a synthetic peptide that selectively binds to the FZD7 receptor, a key component of the Wnt signaling pathway.^[1] By antagonizing FZD7, **Fz7-21** effectively impairs Wnt/ β -catenin signaling, making it a valuable tool for research in areas such as developmental biology, stem cell biology, and oncology.^{[1][2][3]} Proper handling and storage of this peptide are essential to preserve its biological activity.

Materials and Equipment

- **Fz7-21** peptide (lyophilized powder)
- High-purity Dimethyl Sulfoxide (DMSO), anhydrous
- Sterile, nuclease-free water
- Sterile, low-protein-binding polypropylene microcentrifuge tubes
- Calibrated pipettes and sterile, low-retention pipette tips

- Vortex mixer
- Sonicator (optional)
- -20°C and -80°C freezers

Dissolution Protocol

The recommended solvent for preparing a stock solution of **Fz7-21** is high-purity, anhydrous DMSO.^[4]

Step-by-Step Dissolution Procedure:

- **Equilibrate the Peptide:** Before opening, allow the vial of lyophilized **Fz7-21** peptide to warm to room temperature for at least 15-20 minutes.^{[5][6]} This prevents the condensation of moisture, which can compromise the stability of the peptide.^{[5][6]}
- **Solvent Addition:** Using a calibrated pipette, add the required volume of anhydrous DMSO to the vial to achieve the desired stock concentration. For example, to prepare a 10 mM stock solution from 1 mg of peptide (M.W. = 1780.08 g/mol), add 56.18 µL of DMSO.
- **Solubilization:** Tightly cap the vial and vortex gently for 10-15 seconds. If the peptide does not fully dissolve, sonication can be used to aid dissolution.^[5] Visually inspect the solution to ensure it is clear and free of particulates.^[7]
- **Aliquoting:** To avoid repeated freeze-thaw cycles, it is highly recommended to aliquot the stock solution into smaller, single-use volumes in sterile, low-protein-binding polypropylene tubes.^[5]

Note on Solvent Choice: While DMSO is the primary recommended solvent, some experimental systems may be sensitive to it. In such cases, further dilution of the DMSO stock solution into an appropriate sterile aqueous buffer (pH 5-6) immediately before use is advised.^[5] However, the stability of **Fz7-21** in aqueous solutions is limited.

Storage Protocol

Proper storage is critical for maintaining the biological activity of the **Fz7-21** peptide over time.

Storage of Lyophilized Peptide:

- Store the lyophilized **Fz7-21** peptide at -20°C or -80°C in a tightly sealed container with a desiccant.[5][6]
- Protect from light.[4]
- Under these conditions, the lyophilized peptide is stable for up to one year at -20°C and two years at -80°C.[4]

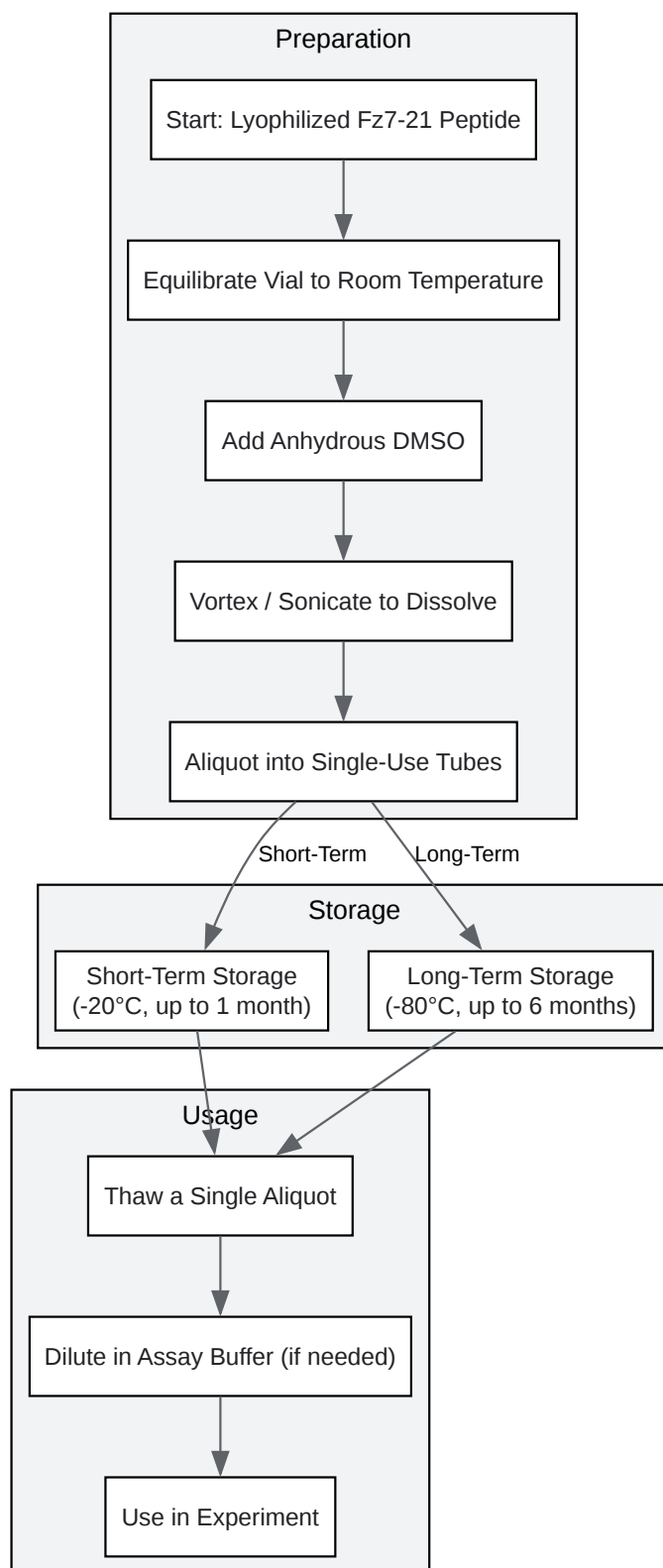
Storage of Stock Solution:

- Store the DMSO stock solution in tightly sealed, light-protected aliquots.
- For short-term storage, aliquots can be kept at -20°C for up to one month.[1][4]
- For long-term storage, it is recommended to store the aliquots at -80°C, where they are stable for up to six months.[1][4]
- Crucially, avoid repeated freeze-thaw cycles.[5]

Quantitative Data Summary

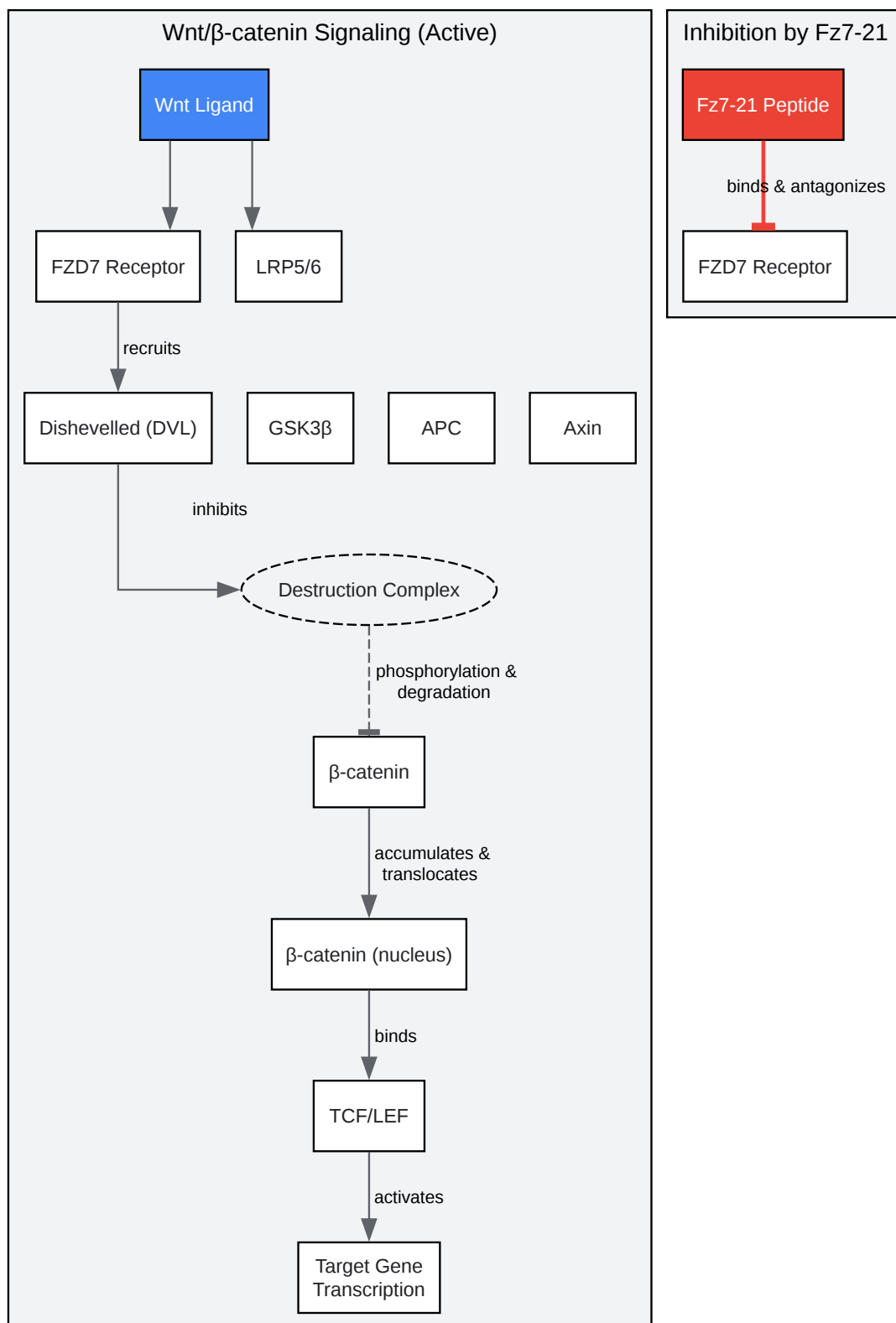
Parameter	Recommendation	Notes
Primary Solvent	Anhydrous Dimethyl Sulfoxide (DMSO)	Use of newly opened, high-purity DMSO is recommended. [4]
Stock Concentration	e.g., 10 mM	Prepare a concentrated stock to minimize the volume of DMSO in the final assay.
Storage of Lyophilized Peptide	-20°C for up to 1 year; -80°C for up to 2 years	Store in a dark, dry environment.[4][5]
Storage of Stock Solution	-20°C for up to 1 month; -80°C for up to 6 months	Aliquot to avoid freeze-thaw cycles. Protect from light.[1][4]
Working Solution pH	pH 5-6 for aqueous buffers	The stability of the peptide in aqueous solutions is limited.[5]

Experimental Workflow and Signaling Pathway Diagrams



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Caption: Workflow for **Fz7-21** Peptide Dissolution and Storage.



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Caption: **Fz7-21** Inhibition of the Wnt/ β -catenin Signaling Pathway.

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